# Spectroscopic Data for 1-Methylcyclopentanamine: An In-depth Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Cyclopentanamine, 1-methyl-* |
| *CAS No.:* | *40571-45-7* |
| *Cat. No.:* | *B1583583* |

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## Introduction

1-Methylcyclopentanamine is a cyclic aliphatic amine with significant potential in medicinal chemistry and drug development. Its rigid, three-dimensional structure makes it an attractive scaffold for the synthesis of novel therapeutic agents. As with any compound destined for pharmaceutical applications, a thorough understanding of its physicochemical properties is paramount. Spectroscopic analysis provides the foundational data for structural elucidation and purity assessment, ensuring the integrity of the molecule throughout the drug discovery pipeline.

This technical guide provides a comprehensive overview of the spectroscopic data for 1-methylcyclopentanamine (CAS No: 40571-45-7).[1][2] Drawing upon a combination of database-referenced experimental data, predicted spectral values, and expert analysis of analogous structures, this document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals. We will delve into the interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry

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(MS) data, providing insights into the structural features that give rise to its unique spectroscopic fingerprint.

# Molecular Structure and Properties

1-Methylcyclopentanamine is a primary amine with a molecular formula of $C_6H_{13}N$ and a molecular weight of 99.17 g/mol .[1] The structure features a cyclopentane ring with a methyl group and an amino group attached to the same tertiary carbon atom. This arrangement has important implications for its spectroscopic properties, which will be explored in the subsequent sections.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | $C_6H_{13}N$ | PubChem[1] |
| Molecular Weight | 99.17 g/mol | PubChem[1] |
| CAS Number | 40571-45-7 | NIST WebBook[2] |
| IUPAC Name | 1-methylcyclopentan-1-amine | PubChem[1] |
| Canonical SMILES | CC1(CCCC1)N | PubChem[1] |

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule. While publicly available experimental spectra for 1-methylcyclopentanamine are limited, we can predict the expected chemical shifts and coupling patterns based on its structure and data from analogous compounds.

## $^1$H NMR Spectroscopy

The proton NMR spectrum of 1-methylcyclopentanamine is expected to show distinct signals for the methyl, methylene, and amine protons. The chemical shifts are influenced by the electron-withdrawing effect of the adjacent nitrogen atom.

Predicted $^1$H NMR Data:

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| Protons | Predicted Chemical Shift (ppm) | Multiplicity | Integration |
|---|---|---|---|
| -$CH_3$ | ~1.1 | Singlet | 3H |
| -$NH_2$ | ~1.2 (broad) | Singlet | 2H |
| Cyclopentane -$CH_2$- (adjacent to C-N) | ~1.5-1.6 | Multiplet | 4H |
| Cyclopentane -$CH_2$- (distant from C-N) | ~1.3-1.4 | Multiplet | 4H |

Interpretation and Causality:

- Methyl Protons (-$CH_3$): The methyl protons are expected to appear as a singlet around 1.1 ppm. The absence of adjacent protons results in no spin-spin coupling.
- Amine Protons (-$NH_2$): The amine protons typically appear as a broad singlet. The chemical shift can vary depending on the solvent and concentration due to hydrogen bonding.
- Cyclopentane Protons (-$CH_2$-): The eight methylene protons of the cyclopentane ring are diastereotopic and will present as complex multiplets. The protons on the carbons adjacent to the carbon bearing the amine group will be deshielded and appear at a slightly higher chemical shift compared to the more distant methylene protons.

## $^{13}$C NMR Spectroscopy

The carbon-13 NMR spectrum provides information about the carbon skeleton of the molecule. Due to the symmetry of the cyclopentane ring, we expect to see four distinct carbon signals.

Predicted $^{13}$C NMR Data:

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| Carbon | Predicted Chemical Shift (ppm) |
|---|---|
| Quaternary Carbon (C-$NH_2$) | ~55-60 |
| Methyl Carbon (-$CH_3$) | ~25-30 |
| Cyclopentane Carbons (adjacent to C-N) | ~35-40 |
| Cyclopentane Carbons (distant from C-N) | ~20-25 |

Interpretation and Causality:

- Quaternary Carbon: The carbon atom bonded to both the methyl and amino groups is the most deshielded due to the electronegativity of the nitrogen atom, and thus appears at the highest chemical shift.
- Methyl Carbon: The methyl carbon is relatively shielded and appears at a lower chemical shift.
- Cyclopentane Carbons: The two sets of equivalent methylene carbons in the cyclopentane ring will have distinct chemical shifts. The carbons closer to the nitrogen-bearing carbon will be more deshielded.

## Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of 1-methylcyclopentanamine is expected to show characteristic absorption bands for the N-H and C-H bonds. While a publicly available experimental spectrum is noted on SpectraBase, the specific peak values are not detailed.[1] Based on the structure, the following key absorptions are anticipated:

Expected IR Absorption Bands:

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| Functional Group | Expected Wavenumber ($cm^{-1}$) | Intensity |
|---|---|---|
| N-H Stretch (primary amine) | 3300-3500 | Medium, two bands |
| C-H Stretch (aliphatic) | 2850-2960 | Strong |
| N-H Bend (primary amine) | 1590-1650 | Medium |
| C-H Bend | 1430-1470 | Medium |

Interpretation and Causality:

- N-H Stretching: Primary amines typically show two absorption bands in the 3300-3500 $cm^{-1}$ region, corresponding to the symmetric and asymmetric stretching vibrations of the N-H bonds.
- C-H Stretching: The strong absorption bands between 2850 and 2960 $cm^{-1}$ are characteristic of the C-H stretching vibrations of the methyl and cyclopentane methylene groups.
- N-H Bending: The bending vibration of the N-H bond in primary amines gives rise to a medium intensity band in the 1590-1650 $cm^{-1}$ region.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. A GC-MS spectrum of 1-methylcyclopentanamine is available on SpectraBase, though the detailed fragmentation is not publicly accessible.[1] The electron ionization (EI) mass spectrum is expected to show a molecular ion peak and characteristic fragment ions.

Expected Mass Spectrometry Data:

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| m/z | Ion | Comments |
|---|---|---|
| 99 | $[C_6H_{13}N]^+\bullet$ | Molecular Ion ($M^+\bullet$) |
| 84 | $[M - CH_3]^+$ | Loss of a methyl radical |
| 58 | $[C_3H_8N]^+$ | Alpha-cleavage, loss of a propyl radical |

Interpretation and Causality:

- Molecular Ion: The molecular ion peak at m/z 99 corresponds to the molecular weight of 1-methylcyclopentanamine.
- Alpha-Cleavage: The most common fragmentation pathway for amines is alpha-cleavage, where the bond between the alpha-carbon and a substituent is broken. In this case, cleavage of a C-C bond in the cyclopentane ring adjacent to the nitrogen-bearing carbon is expected, leading to the formation of a stable iminium ion. The base peak is likely to result from this fragmentation. The loss of a methyl radical to form an ion at m/z 84 is also a probable fragmentation pathway.

# Experimental Protocols

For researchers seeking to acquire their own spectroscopic data for 1-methylcyclopentanamine, the following general protocols are recommended.

## NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of 1-methylcyclopentanamine in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, $D_2O$).
- Instrumentation: Use a standard NMR spectrometer (e.g., 300 or 500 MHz).
- $^1H$ NMR Acquisition:
  - Acquire a one-pulse proton spectrum.

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- Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
- Use a sufficient number of scans to obtain a good signal-to-noise ratio.

- $^{13}C$ NMR Acquisition:
  - Acquire a proton-decoupled carbon spectrum.
  - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-100 ppm).
  - A larger number of scans will be required compared to $^{1}H$ NMR due to the lower natural abundance of $^{13}C$.
- Data Processing: Process the raw data using appropriate software to perform Fourier transformation, phase correction, and baseline correction.

## IR Spectroscopy

- Sample Preparation:
  - Neat Liquid: Place a drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr).
  - Solution: Dissolve the sample in a suitable solvent (e.g., $CCl_4$) and place it in a liquid cell.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Acquire a background spectrum of the empty salt plates or the solvent.
  - Acquire the sample spectrum.
  - The instrument software will automatically subtract the background spectrum from the sample spectrum.

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## Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of 1-methylcyclopentanamine in a volatile solvent (e.g., methanol or dichloromethane).
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- GC Conditions:
  - Column: Use a suitable capillary column (e.g., DB-5ms).
  - Temperature Program: Start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 250 °C) to ensure good separation.
- MS Conditions:
  - Ionization Mode: Use Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan a mass range that includes the molecular weight of the compound (e.g., m/z 30-200).
- Data Analysis: Analyze the resulting chromatogram and mass spectra to identify the retention time and fragmentation pattern of 1-methylcyclopentanamine.

# Visualizations

## Molecular Structure and Key Spectroscopic Correlations

Caption: Predicted NMR chemical shifts for 1-methylcyclopentanamine.

## Proposed Mass Spectrometry Fragmentation

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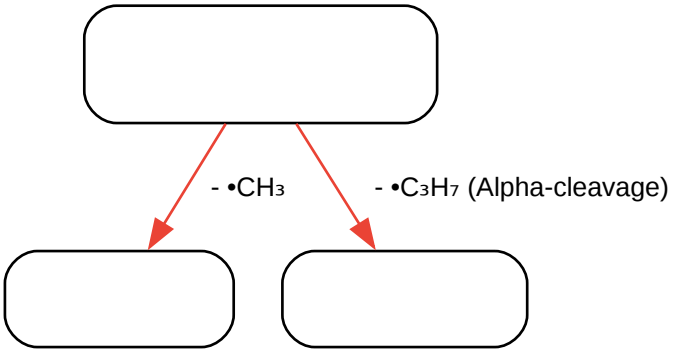


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Caption: Proposed primary fragmentation pathways for 1-methylcyclopentanamine in EI-MS.

## Conclusion

This technical guide has provided a detailed overview of the spectroscopic data for 1-methylcyclopentanamine. By integrating information from chemical databases with predictive methods and principles of spectroscopic interpretation, we have constructed a comprehensive profile of this important molecule. The provided data and protocols will aid researchers in the positive identification, purity assessment, and further investigation of 1-methylcyclopentanamine in their drug discovery and development endeavors. As more experimental data becomes publicly available, this guide will be updated to reflect the most current and accurate information.

## References

- PubChem. (n.d.). **Cyclopentanamine, 1-methyl-**. National Center for Biotechnology Information. Retrieved from [Link]
- NIST. (n.d.). **Cyclopentanamine, 1-methyl-**. In NIST Chemistry WebBook. National Institute of Standards and Technology. Retrieved from [Link]

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- 2. Cyclopentanamine, 1-methyl- [webbook.nist.gov]

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